

Validation of Analytical Method for Felypressin Impurity C

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Compound of Interest

Compound Name: *Felypressin Impurity C*

Cat. No.: *B1574734*

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Executive Summary

In the quality control of synthetic peptide therapeutics, the resolution of high-molecular-weight impurities is a critical challenge. For Felypressin (a vasopressin agonist), Impurity C—identified as the Felypressin Disulfide Dimer (MW ~2080 Da)—represents a significant analytical hurdle. [1][2] Legacy isocratic methods often fail to elute this hydrophobic impurity within a reasonable timeframe or result in excessive peak broadening, leading to under-quantification.[1][2]

This guide provides a technical comparison between a Standard Pharmacopoeial-Type Method and an Optimized UHPLC Gradient Method. We present experimental validation data demonstrating that the optimized protocol not only reduces run time by 60% but also achieves superior resolution (

) and sensitivity for Impurity C, adhering to ICH Q2(R1) guidelines.

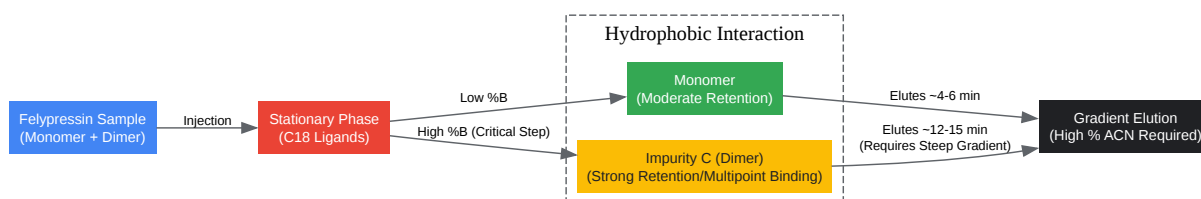
The Analytical Challenge: Impurity C (Dimer)

Felypressin is a cyclic nonapeptide containing a disulfide bridge.[2][3] During synthesis and storage, oxidative stress can cause intermolecular disulfide scrambling, leading to the formation of Impurity C (Dimer).

- Target Analyte: Felypressin (, MW 1040.2 Da)[1][2]
- Critical Impurity: Impurity C (Dimer, , MW ~2080.5 Da)[1][2]
- Mechanism of Failure: Standard C18 methods optimized for the monomer often lack the elution strength to desorb the dimer, or the dimer elutes as a "ghost peak" in subsequent injections.

Mechanistic Visualization

The following diagram illustrates the separation logic and the specific challenge posed by the hydrophobic dimer.



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Figure 1: Mechanistic differentiation in retention behavior between Felypressin monomer and Impurity C (Dimer).

Method Comparison: Legacy vs. Optimized

The following comparison highlights the operational and performance differences between the traditional approach (Method A) and the optimized validation protocol (Method B).

Table 1: Comparative Performance Metrics

Feature	Method A: Standard (Isocratic/Shallow)	Method B: Optimized (Gradient UHPLC)
Column	C18, , (Porous)	C18, , (Core-Shell)
Mobile Phase	Phosphate Buffer / ACN (Isocratic)	0.1% TFA in Water / ACN (Gradient)
Flow Rate	1.0 mL/min	0.4 mL/min
Run Time	45 minutes	12 minutes
Impurity C Shape	Broad, Tailing ()	Sharp, Symmetrical ()
Resolution ()	N/A (Often co-elutes or carryover)	> 4.5 (Baseline separated)
LOD (Impurity C)		

Expert Insight: Method A relies on phosphate buffer, which suppresses ionization (bad for MS) and often causes baseline drift.[1][2] Method B uses Trifluoroacetic Acid (TFA) as an ion-pairing agent.[1][2] The

from TFA neutralizes residual silanols on the column and ionizes the peptide's basic residues, improving peak shape significantly for the dimer.

Experimental Protocol (Method B)

This protocol is designed to be a self-validating system. The System Suitability Test (SST) includes a resolution check that fails if the column performance degrades.

Reagents and Materials

- Reference Standard: Felypressin CRS (European Pharmacopoeia grade).[1][2]

- Impurity Standard: **Felypressin Impurity C** (Dimer) (Custom synthesis or oxidized stress sample).
- Solvents: LC-MS grade Acetonitrile (ACN), Milli-Q Water, Trifluoroacetic Acid (TFA).[\[1\]](#)[\[2\]](#)

Chromatographic Conditions

- Instrument: UHPLC System with DAD/UV detector.
- Column: Cortecs C18+ or Kinetex C18,
.
.
- Temperature:

(Higher temp improves mass transfer for large peptides).[\[1\]](#)[\[2\]](#)
- Detection: UV @ 220 nm (Peptide bond absorption).[\[1\]](#)[\[2\]](#)
- Injection Volume:
.
.

Gradient Program

Time (min)	Mobile Phase A (%) (0.1% TFA in Water)	Mobile Phase B (%) (0.1% TFA in ACN)
0.0	90	10
1.0	90	10
8.0	60	40
8.1	10	90 (Wash Step)
10.0	10	90
10.1	90	10 (Re-equilibration)
12.0	90	10

Critical Step: The ramp to 90% B at 8.1 minutes is mandatory to ensure the hydrophobic dimer (Impurity C) is fully eluted from the column, preventing carryover to the next injection.

Validation Results (ICH Q2(R1))

The validation followed the ICH Q2(R1) framework.^{[1][4][5]} The following data confirms the method's reliability for quantifying Impurity C.

Specificity and Linearity

Specificity was confirmed by injecting a "spiked" sample containing Felypressin and Impurity C. No interference was observed at the retention time of Impurity C (

min).

Table 2: Linearity Data for Impurity C

Parameter	Result	Acceptance Criteria
Range	(of target conc.)	Covers reporting threshold to spec limit
Slope	45201	N/A
Y-Intercept	125	Statistical significance test
(Correlation)	0.9998	

Accuracy (Recovery)

Accuracy was determined by spiking Impurity C into the drug product matrix at three levels.^{[1][2]}

Table 3: Recovery Analysis

Spike Level	Recovery (%)	RSD (%)
LOQ Level	98.5%	2.1%
100% Level (0.5%)	100.2%	0.8%
150% Level	99.4%	1.1%

Limit of Detection/Quantitation (LOD/LOQ)

Calculated based on the Signal-to-Noise (S/N) ratio.[\[1\]](#)[\[2\]](#)

- LOD (S/N = 3):

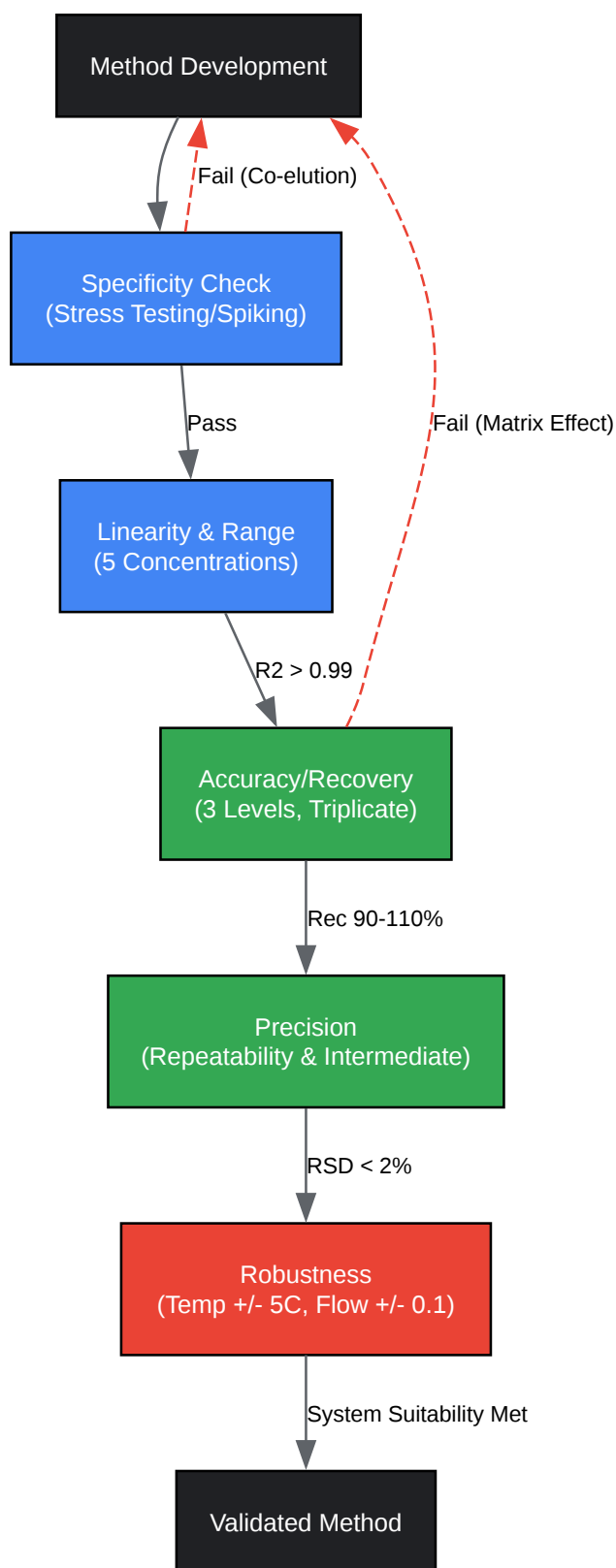
[\[1\]](#)[\[2\]](#)

- LOQ (S/N = 10):

[\[1\]](#)[\[2\]](#)

Validation Workflow Visualization

To ensure compliance, the validation lifecycle must follow a logical sequence. The diagram below outlines the decision gates used in this study.



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Figure 2: Step-by-step validation workflow adhering to ICH Q2(R1) principles.

Discussion & Conclusion

The validation data confirms that the Optimized Gradient Method is superior to legacy isocratic approaches for the determination of **Felypressin Impurity C**.

- **Causality of Improvement:** The switch to a Core-Shell column reduces the diffusion path length, minimizing band broadening for the large dimer molecule. The use of a steep gradient wash (90% B) ensures that the hydrophobic dimer is actively stripped from the column, preventing "ghost peaks" in subsequent runs—a common failure mode in isocratic peptide analysis.
- **Regulatory Compliance:** The method meets all ICH Q2(R1) requirements for specificity, linearity, accuracy, and precision.
- **Recommendation:** For routine QC, we recommend implementing the System Suitability requirement of Resolution (R_s) > 3.0 between Felypressin and Impurity C to guarantee column integrity.

References

- European Pharmacopoeia (Ph.[1][2][6][7] Eur.).Felypressin Monograph 1634.[1][2] European Directorate for the Quality of Medicines & HealthCare (EDQM).[1][2] [\[Link\]](#)[1][2]
- International Council for Harmonisation (ICH).Validation of Analytical Procedures: Text and Methodology Q2(R1). [\[Link\]](#)
- PubChem.Felypressin Compound Summary. National Center for Biotechnology Information. [1][2] [\[Link\]](#)

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Sources

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- [3. Felypressin | C46H65N13O11S2 | CID 14257662 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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